Pyrazine-2,3,5,6-tetracarbonitrile molecular structure

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Compound of Interest

Compound Name:	*Pyrazine-2,3,5,6-tetracarbonitrile*
CAS No.:	*33420-37-0*
Cat. No.:	*B3051387*

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Technical Guide: **Pyrazine-2,3,5,6-tetracarbonitrile** Molecular Architecture & Synthetic Utility

Executive Summary

Pyrazine-2,3,5,6-tetracarbonitrile (Tetracyanopyrazine, TCP) represents a pinnacle of electron-deficient heterocyclic chemistry. Characterized by a planar

symmetry and a high electron affinity, TCP serves as a critical "linchpin" scaffold in the synthesis of pan-chromatic photosensitizers and organic semiconductors.

For drug development professionals, TCP is not the endpoint but the gateway. It is the obligate precursor for Pyrazinoporphyrazines (PzPqs)—a class of macrocycles currently under rigorous investigation for Photodynamic Therapy (PDT) due to their intense Q-band absorption (>600 nm) and high singlet oxygen quantum yields.

This guide dissects the structural physics, validated synthetic protocols, and supramolecular reactivity of TCP, bridging the gap between fundamental organic chemistry and translational therapeutic applications.

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Part 1: Molecular Architecture & Electronic Properties

The reactivity of TCP is dictated by its extreme electron deficiency. The pyrazine core is already

-deficient; the addition of four cyano groups (strong

- and

-withdrawing) creates a molecule that acts as a potent electron acceptor.

Structural Parameters

Crystallographic analysis reveals a strictly planar geometry, facilitating strong

-

stacking interactions in the solid state. This planarity is essential for its role in forming extended macrocyclic systems.

Parameter	Value (Approx.)	Significance
Symmetry Point Group		High symmetry minimizes dipole moment (D), enhancing packing efficiency.
C–C Ring Bond Length	1.39 Å	Indicates aromatic delocalization, though slightly perturbed by CN groups.
C–N Ring Bond Length	1.34 Å	Shorter than typical C-N single bonds, reflecting aromaticity.
C N Bond Length	1.14 Å	Typical for nitriles; linear geometry extends the -system.
LUMO Energy	~ -3.8 to -4.0 eV	Low-lying LUMO facilitates nucleophilic attack (e.g., by alkoxides or amines).

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Electronic Behavior

Unlike electron-rich heterocycles (e.g., thiophene), TCP is an n-type semiconductor candidate. Its high electron affinity allows it to form stable charge-transfer (CT) complexes with donors like tetrathiafulvalene (TTF), mimicking the behavior of TCNQ (Tetracyanoquinodimethane).

Part 2: Validated Synthetic Protocol

Objective: Synthesis of **Pyrazine-2,3,5,6-tetracarbonitrile** via Dehydration. Rationale: While oxidative dimerization of diaminomaleonitrile (DAMN) is possible, the dehydration of pyrazine-2,3,5,6-tetracarboxamide is the most robust, scalable, and purity-focused route for research applications.

Workflow Visualization

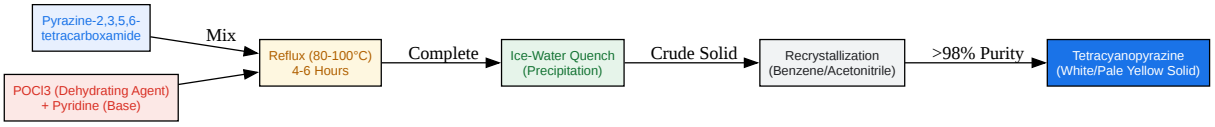

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Figure 1: Dehydration pathway for TCP synthesis. The use of POCl3 converts the amide carbonyls to nitriles via an imidoyl chloride intermediate.

Step-by-Step Methodology

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Maintain an inert atmosphere (

  or Ar) to prevent hydrolysis of

  .

- Charging: Add Pyrazine-2,3,5,6-tetracarboxamide (10 mmol) to the flask.

- Reagent Addition: Carefully add Phosphorus Oxychloride (

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, 100 mmol) as both solvent and reagent. Add Pyridine (20 mmol) dropwise as a proton scavenger. Caution: Exothermic reaction.

- Reflux: Heat the mixture to reflux (~105°C) for 4–6 hours. The suspension should slowly clear as the nitrile forms (solubility changes).
- Quenching: Cool the reaction mixture to room temperature. Pour slowly onto 500g of crushed ice with vigorous stirring. The excess

  hydrolyzes (violently), and the crude TCP precipitates.
- Isolation: Filter the solid via vacuum filtration. Wash with cold water (

  mL) to remove phosphoric acid byproducts.
- Purification (Critical): Recrystallize the crude solid from hot acetonitrile or benzene.
  - Quality Control: Check IR spectroscopy. Target Signal: Sharp peak at ~2240 cm

    (C

    N stretch). Absence of broad -OH or -NH bands confirms full dehydration.

Part 3: Reactivity & Therapeutic Utility (PDT)

The primary value of TCP in drug development lies in its conversion to Pyrazinoporphyrazines. These macrocycles are analogues of phthalocyanines but with pyrazine rings fused to the central core.

Why Pyrazines? The nitrogen atoms in the periphery pull electron density away from the macrocycle, causing a bathochromic shift (red shift) of the Q-band absorption. This pushes the optical window into the 650–750 nm range, allowing deeper tissue penetration for photodynamic therapy.

Mechanism of Macrocyclization

The formation of the porphyrazine macrocycle is a template-directed cyclotetramerization. The high electrophilicity of the nitrile carbons on TCP facilitates attack by metal templates.

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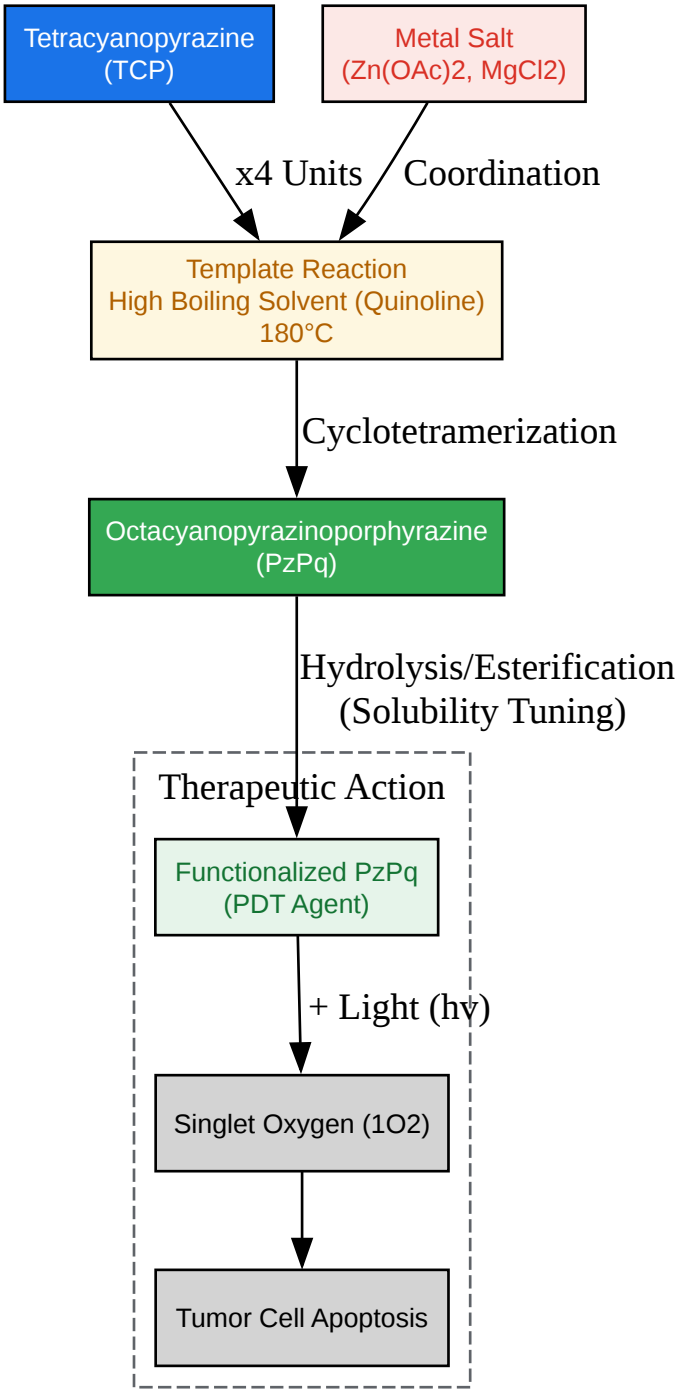

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Figure 2: Synthesis of Octacyanopyrazinoporphyrazine from TCP. The resulting macrocycle is a potent generator of reactive oxygen species (ROS).

Therapeutic Relevance

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- Photosensitizers: The Zn(II) and Al(III) complexes derived from TCP exhibit long triplet state lifetimes.

- Bio-Sensing: The fluorescence of these complexes is often quenched by aggregation but restored upon binding to albumin or specific cellular receptors, acting as "turn-on" probes.

References

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Sources

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